Biological Activity of 5-Isothiazolemethanol Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	*5-Isothiazolemethanol*
CAS No.:	*1710-66-3*
Cat. No.:	*B031046*

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For Researchers, Scientists, and Drug Development Professionals

The isothiazole scaffold is a privileged structure in medicinal chemistry, demonstrating a wide array of biological activities. This guide provides a comparative overview of the reported anticancer, antimicrobial, and anti-inflammatory properties of **5-isothiazolemethanol** derivatives and related isothiazole compounds. Due to the limited availability of extensive data specifically on **5-isothiazolemethanol** derivatives, this guide incorporates data from structurally similar isothiazole and thiazole derivatives to provide a broader context for their potential biological activities. The experimental data presented herein is intended to serve as a valuable resource for researchers engaged in the discovery and development of novel therapeutic agents.

Anticancer Activity

Isothiazole derivatives have been investigated for their potential as anticancer agents, with some compounds exhibiting promising cytotoxicity against various cancer cell lines. The data available for isothiazolo[5,4-b]pyridine derivatives suggests that this class of compounds warrants further investigation.

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Table 1: Anticancer Activity of Isothiazolo[5,4-b]pyridine Derivatives

Compound Class	Cancer Cell Line(s)	Activity Metric	Value	Reference
Isothiazolo[5,4-b]pyridines	Broad spectrum	GI50	~20 µM	[1]

Note: The GI50 value represents the concentration causing 50% growth inhibition. The original study did not specify the exact derivatives or all cell lines tested.

Antimicrobial Activity

The antimicrobial potential of isothiazole derivatives has been demonstrated against various bacterial strains. Isothiazolone-nitroxide hybrids, for instance, have shown efficacy against antibiotic-resistant bacteria like Methicillin-resistant Staphylococcus aureus (MRSA) and Vancomycin-resistant S. aureus (VRSA).

Table 2: Antimicrobial Activity of Isothiazolone-Nitroxide Hybrids

Compound	Bacterial Strain	Activity Metric	Value (µM)	Reference
Hybrid 22	MSSA	MIC	35	[2]
Hybrid 22	MRSA	MIC	35	[2]
Hybrid 22	VRSA	MIC	8.75	[2]
Methylisothiazolinone (MIT 1)	MSSA	MIC	280	[2]
Methylisothiazolinone (MIT 1)	VRSA	MIC	280	[2]

Note: MIC (Minimum Inhibitory Concentration) is the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism. MSSA: Methicillin-susceptible Staphylococcus aureus.

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Anti-inflammatory Activity

Certain isothiazolyl azomethine derivatives have been shown to possess in vivo anti-inflammatory properties. The reported activity is based on the carrageenan-induced mouse paw edema test, a common model for acute inflammation.

Table 3: Anti-inflammatory Activity of Isothiazolyl Azomethine Derivatives

Compound Class	Assay Model	Activity Metric	Value	Reference
Isothiazolyl azomethine derivatives	Carrageenan-induced mouse paw edema	Inhibition (%)	16.3 - 64	[3]

Note: The data represents a range of inhibition observed for different derivatives within the study. No specific IC50 values were provided.

Experimental Protocols

The following are detailed methodologies for key experiments typically used to evaluate the biological activities of heterocyclic compounds like **5-isothiazolemethanol** derivatives. These protocols are based on standard practices and those reported for structurally related thiazole and isothiazole compounds.

Anticancer Activity: MTT Cytotoxicity Assay

This assay is a colorimetric method used to assess cell viability.

- Cell Seeding: Cancer cells are seeded in 96-well plates at a density of 5,000-10,000 cells/well and incubated for 24 hours to allow for attachment.
- Compound Treatment: The cells are then treated with various concentrations of the test compounds (e.g., **5-isothiazolemethanol** derivatives) and incubated for another 48-72 hours.

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- MTT Addition: After the incubation period, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for 3-4 hours.
- Formazan Solubilization: The resulting formazan crystals are solubilized by adding a suitable solvent, such as DMSO.
- Absorbance Measurement: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The IC50 value, the concentration of the compound that inhibits 50% of cell growth, is then calculated.[3]

Antimicrobial Activity: Broth Microdilution Method for MIC Determination

This method is used to determine the minimum inhibitory concentration (MIC) of an antimicrobial agent.

- Compound Preparation: A serial dilution of the test compound is prepared in a 96-well microtiter plate with appropriate broth medium.
- Inoculum Preparation: A standardized inoculum of the test microorganism (e.g., bacteria or fungi) is prepared and added to each well.
- Incubation: The plates are incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- MIC Determination: The MIC is determined as the lowest concentration of the compound at which there is no visible growth of the microorganism.[2]

Anti-inflammatory Activity: In Vitro Cyclooxygenase (COX) Inhibition Assay

This assay measures the ability of a compound to inhibit the activity of COX enzymes, which are key mediators of inflammation.

- Enzyme and Substrate Preparation: Ovine COX-1 or COX-2 enzyme is incubated with a heme cofactor.

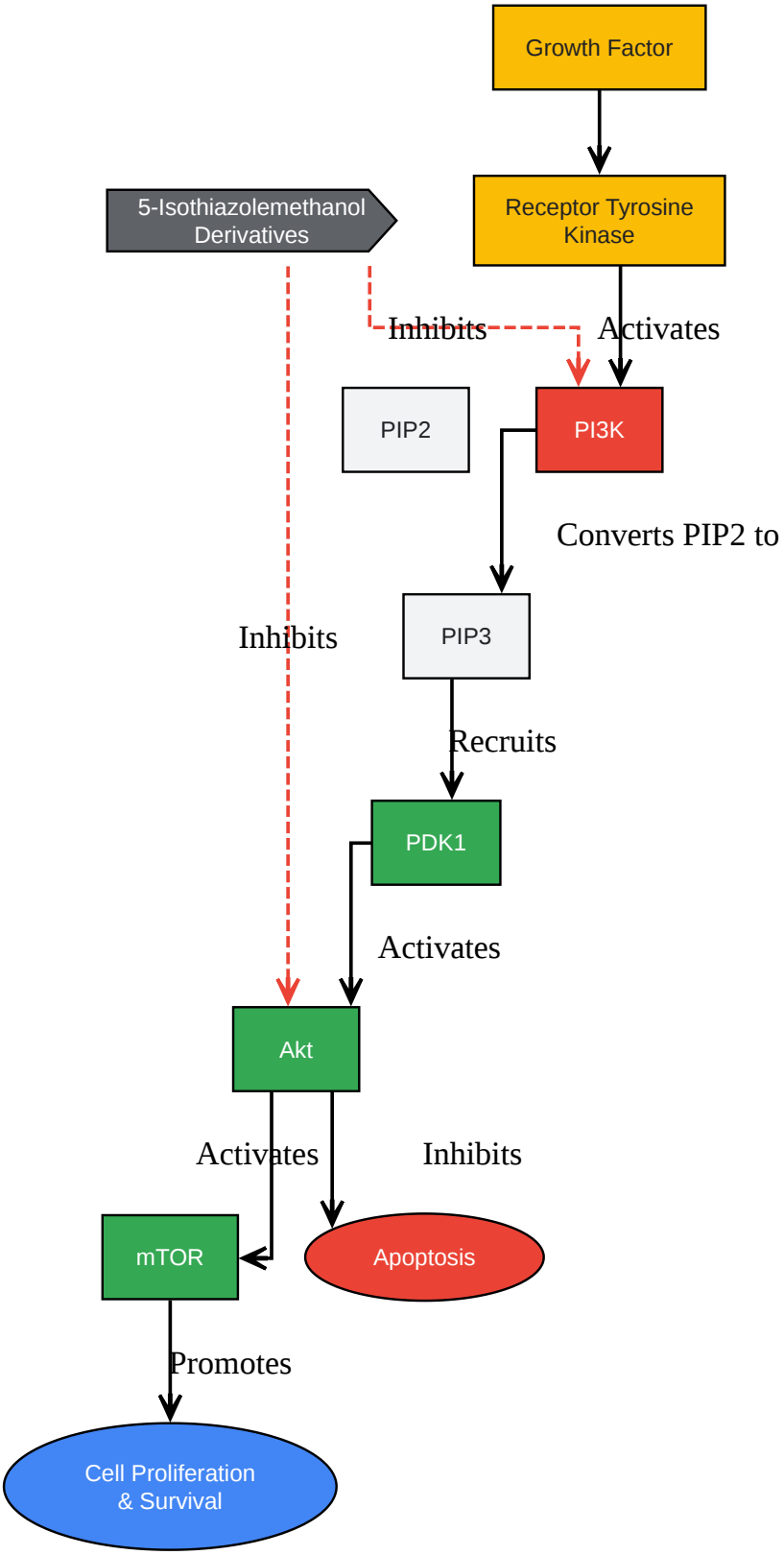
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- Compound Incubation: The test compound is pre-incubated with the enzyme.
- Reaction Initiation: The reaction is initiated by the addition of arachidonic acid as the substrate.
- Measurement: The production of prostaglandin G2, the initial product of the COX reaction, is measured using a colorimetric or fluorometric method. The IC50 value is calculated as the concentration of the compound that causes 50% inhibition of the enzyme activity.[4]

Signaling Pathways and Mechanistic Visualizations

While specific signaling pathways for **5-isothiazolemethanol** derivatives are not yet fully elucidated, studies on structurally related thiazole compounds suggest potential mechanisms of action. The following diagrams, generated using the DOT language, illustrate key signaling pathways that are often modulated by small molecule inhibitors in cancer and inflammation.

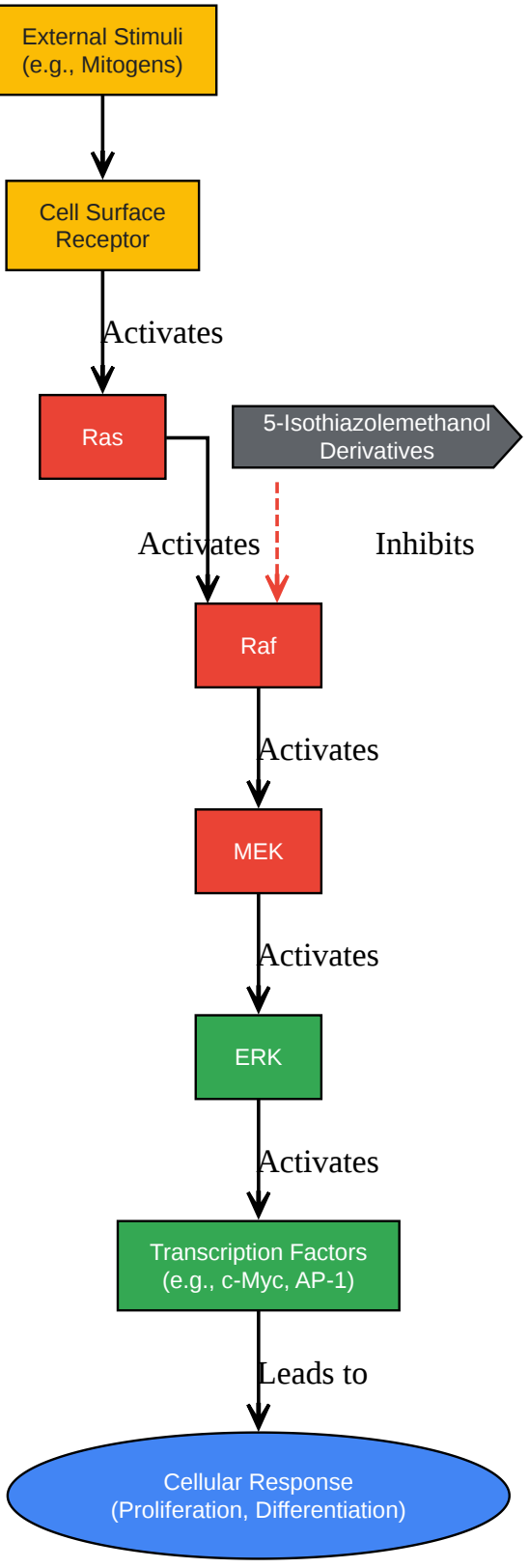
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Caption: The PI3K/Akt/mTOR signaling pathway, a key regulator of cell growth and survival, is a potential target for anticancer therapies.

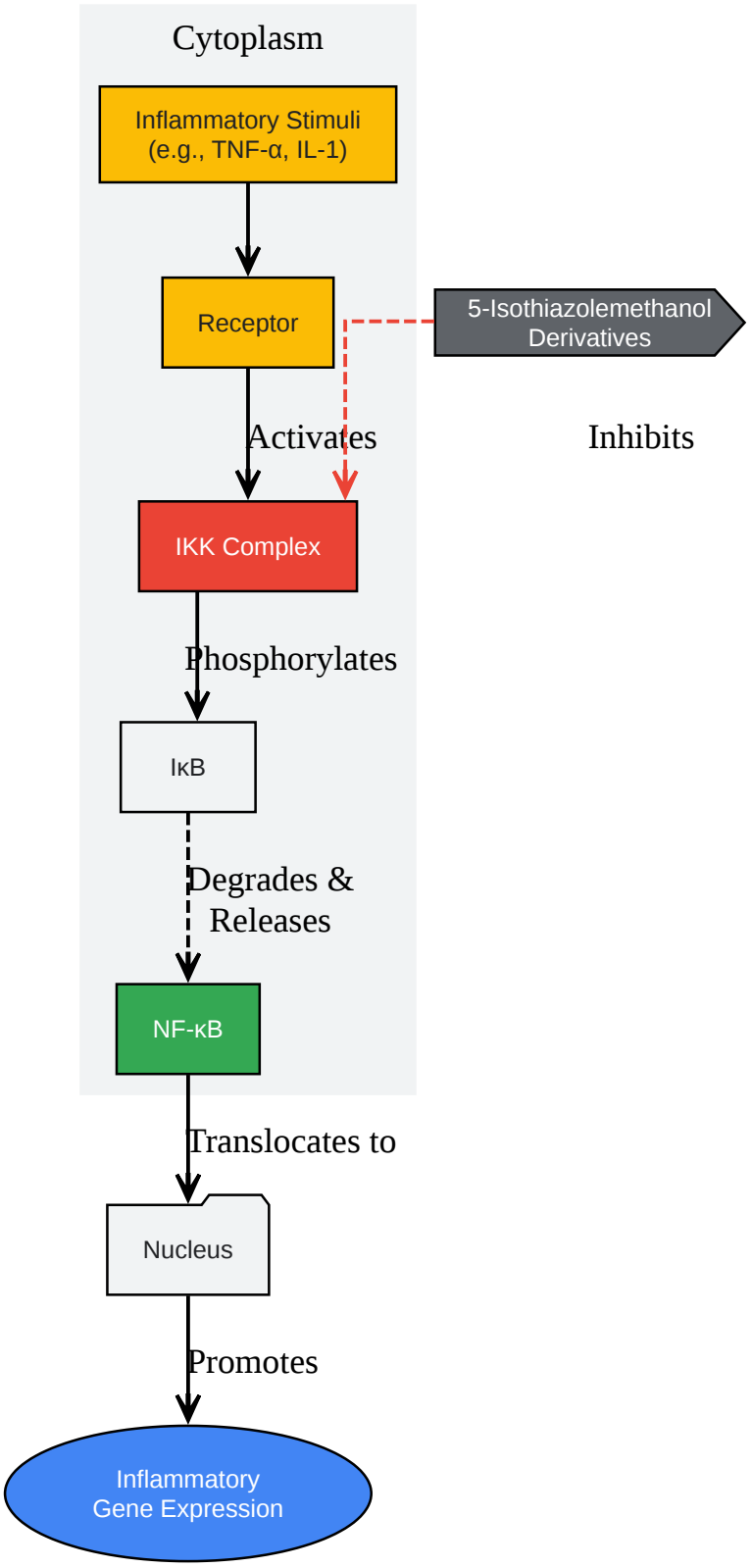


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Caption: The MAPK/ERK signaling pathway plays a crucial role in cell proliferation and differentiation and is often dysregulated in cancer.

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Caption: The NF-κB signaling pathway is a central regulator of inflammation, and its inhibition is a key strategy for anti-inflammatory drug development.

This guide provides a snapshot of the current understanding of the biological activities of **5-isothiazolemethanol** derivatives and their close analogs. The presented data and protocols are intended to facilitate further research and development in this promising area of medicinal chemistry. As more specific data on **5-isothiazolemethanol** derivatives becomes available, this guide will be updated to reflect the latest findings.

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